A Technical Guide to 2,4-Dimethoxybenzoyl Chloride: Properties, Synthesis, and Handling

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Compound of Interest

Compound Name:	*2,4-Dimethoxybenzoyl chloride*
CAS No.:	*39828-35-8*
Cat. No.:	*B1301993*

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Introduction: **2,4-Dimethoxybenzoyl chloride** (CAS No: 39828-35-8) is a highly functionalized acyl chloride, a class of organic compounds characterized by their reactivity and utility as synthetic intermediates.[1] Possessing a benzene ring activated by two methoxy groups, this reagent serves as a critical building block in the fields of medicinal chemistry, drug development, and fine chemical synthesis. Its ability to act as a potent acylating agent allows for the construction of complex molecular architectures, including esters and amides, which are foundational moieties in many pharmacologically active compounds.

This guide provides an in-depth examination of the physical and chemical properties of **2,4-Dimethoxybenzoyl chloride**, outlines a standard laboratory synthesis protocol, details safe handling and storage procedures, and discusses its key applications. The content is tailored for researchers, chemists, and professionals in drug development who require a comprehensive understanding of this versatile reagent.

Section 1: Chemical Identity and Core Properties

Precise identification and understanding of fundamental physical properties are paramount for the effective and safe use of any chemical reagent. The key identifiers and physical

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characteristics of **2,4-Dimethoxybenzoyl chloride** are summarized below.

Table 1: Chemical Identifiers for **2,4-Dimethoxybenzoyl Chloride**

Identifier	Value	Source(s)
CAS Number	39828-35-8	[1][2][3]
Molecular Formula	$C_9H_9ClO_3$	[1][2][4]
Molecular Weight	200.62 g/mol	[2][3][5]
IUPAC Name	2,4-dimethoxybenzoyl chloride	[3][5]
InChI Key	KVIUXRJCBBXEGJ-UHFFFAOYSA-N	[4][6]
SMILES	COC1=CC(OC)=C(C=C1)C(Cl)=O	[4]
Synonyms	Benzoyl chloride, 2,4-dimethoxy-; 2,4-dimethoxybenzoic acid chloride	[2][7]

Table 2: Physical and Chemical Properties of **2,4-Dimethoxybenzoyl Chloride**

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Property	Value	Source(s)
Appearance	Beige to light brown powder/solid	[2][3][8]
Melting Point	58-60 °C (lit.)	[2][6]
Boiling Point	306.7 °C at 760 mmHg	[2][9]
Density	1.224 g/cm³	[2][9]
Flash Point	134.1 °C	[2][9]
Refractive Index	1.52	[2]
Solubility	Reacts with water; Soluble in anhydrous organic solvents like THF and toluene.	[2][10]
Sensitivity	Moisture sensitive	[2][7]

Section 2: Reactivity and Chemical Behavior

The synthetic utility of **2,4-Dimethoxybenzoyl chloride** is rooted in the high reactivity of the acyl chloride functional group. This group is an excellent electrophile, readily undergoing nucleophilic acyl substitution.

Causality of Reactivity: The carbon atom of the carbonyl group (C=O) is highly electron-deficient due to the electronegativity of both the oxygen and chlorine atoms. This makes it a prime target for attack by nucleophiles. The chloride ion is an excellent leaving group, which facilitates the completion of the substitution reaction.

Moisture Sensitivity and Hydrolysis: The most critical chemical property to consider during handling and storage is its sensitivity to moisture.[2] **2,4-Dimethoxybenzoyl chloride** reacts readily, and often vigorously, with water to hydrolyze back to its parent carboxylic acid (2,4-dimethoxybenzoic acid) and hydrochloric acid (HCl). This reaction is the primary reason for its corrosive nature and the necessity for handling under anhydrous conditions.

Reactions with Nucleophiles:

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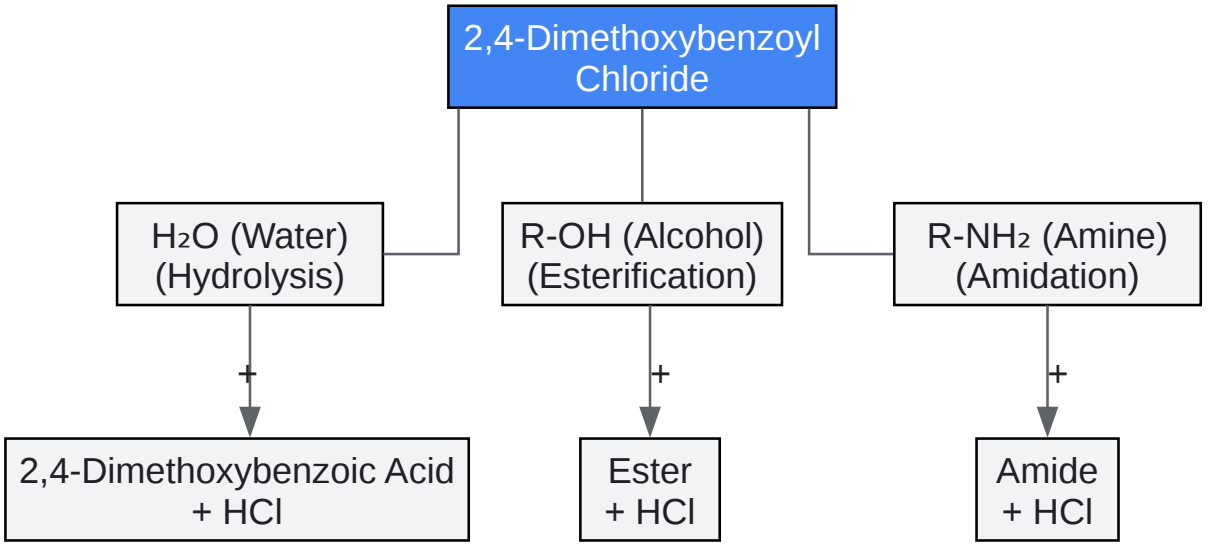
- Alcohols: Reacts with alcohols to form stable ester linkages.
- Amines: Reacts with primary and secondary amines to form corresponding amides.
- Friedel-Crafts Acylation: It can act as an acylating agent for aromatic compounds in the presence of a Lewis acid catalyst.

The diagram below illustrates these fundamental reactions.



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Caption: Key nucleophilic substitution reactions of **2,4-Dimethoxybenzoyl chloride**.

Section 3: Synthesis and Purification

The most common and straightforward method for preparing **2,4-Dimethoxybenzoyl chloride** is the reaction of 2,4-dimethoxybenzoic acid with a chlorinating agent, typically thionyl chloride ($SOCl_2$).[10][11]

Rationale for Method Selection: Thionyl chloride is widely used for this transformation because its byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gases.[10] This simplifies the purification process, as the gaseous byproducts and excess volatile thionyl chloride can be easily removed under reduced pressure, often yielding a crude product of sufficient purity for

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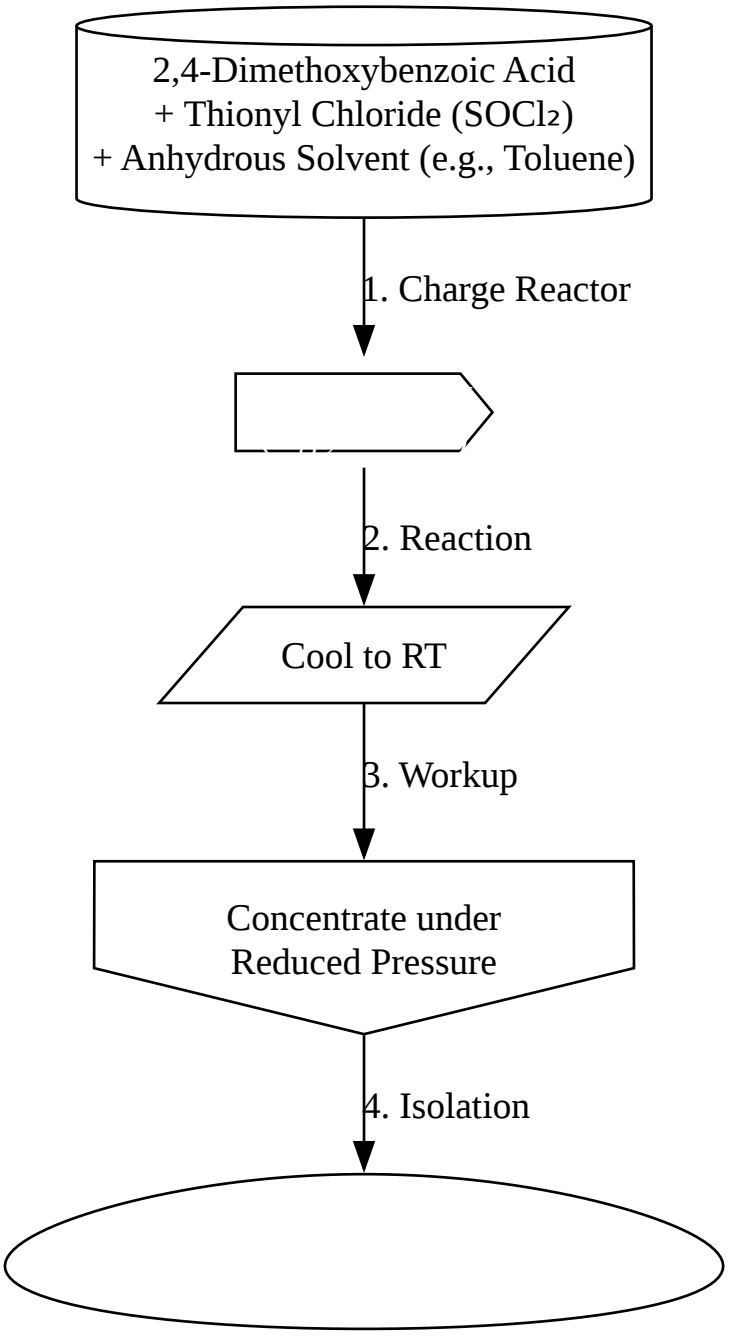
subsequent steps.[10] The use of a catalytic amount of N,N-Dimethylformamide (DMF) can accelerate the reaction.[11]



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